

Technical Guide: Physicochemical Characterization and Storage of LSD Hydrobromide

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Compound of Interest

Compound Name: *Lsd hydrobromide*

CAS No.: 74023-39-5

Cat. No.: B12755521

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Executive Summary

While Lysergic Acid Diethylamide (LSD) is predominantly formulated as the D-tartrate salt (e.g., MM-120) due to its established crystallization history, the Hydrobromide (HBr) salt presents a distinct physicochemical profile relevant for specific research applications and crystallization screens.

This guide addresses the critical stability vectors for LSD HBr. Unlike the tartrate, which forms a stable lattice often utilized in pharmaceutical preparations, hydrobromide salts of ergoline alkaloids can exhibit variable hygroscopicity depending on polymorphic form and residual solvent content. The primary risks for LSD HBr are C8-epimerization (formation of iso-LSD) and photo-oxidation, both of which are catalyzed by moisture uptake.

Critical Recommendation: LSD HBr requires stricter moisture control than the tartrate form. Long-term storage must maintain a Relative Humidity (RH) < 30% at -20°C to prevent catalytic degradation.

Physicochemical Context: The HBr Counterion Salt Selection Logic

In alkaloid drug development, the choice between tartrate and hydrobromide is rarely arbitrary.

- Tartrate: Chosen for optimal stoichiometry (2:1 or 1:1) and lattice energy, facilitating the formation of stable, non-hygroscopic needles from methanol/benzene.
- Hydrobromide: Often utilized to alter solubility profiles or when the free base is oily and difficult to crystallize with weak organic acids. The bromide ion (Br^-) is a spherical, monoatomic counterion with lower hydrogen-bonding potential than tartrate, which can lead to higher lattice energies but potentially distinct hygroscopic behaviors.

Theoretical Hygroscopicity

LSD HBr is generally classified as moderately hygroscopic. While specific isotherms for the HBr salt are less ubiquitous in public literature than the tartrate, comparative data from structural analogs (e.g., cabozantinib HBr vs. HCl) suggests that HBr salts often exhibit improved stability over HCl salts but may still deliquesce at high RH.

Mechanism of Failure: Moisture adsorption on the crystal surface creates a localized aqueous phase. In this micro-environment, the C8 proton becomes labile, leading to the inversion of the diethylamide group.

Stability & Degradation Mechanisms[1]

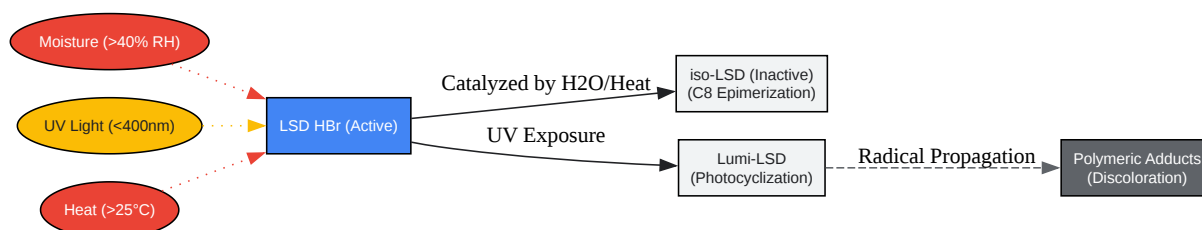
The stability of LSD HBr is governed by three primary vectors: Moisture, Light, and Temperature.

Degradation Pathways

- Epimerization: The C8 chiral center is sensitive to base and acid catalysis. Moisture uptake lowers the activation energy for this inversion, forming the biologically inactive iso-LSD.
- Photolysis: The indole moiety is highly susceptible to UV-induced oxidation. High-energy photons (UV-B/C) cause the formation of lumi-LSD, which can further degrade into polymeric brown adducts.

- Hydrolysis: While the amide bond is relatively robust, prolonged exposure to moisture and heat can hydrolyze the diethylamide group to lysergic acid.

Visualization of Degradation Logic



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Figure 1: Primary degradation pathways for LSD salts. Note that moisture acts as a solvent facilitator for epimerization.

Experimental Protocols for Validation

As a researcher, you must not rely on generic data. You must validate your specific batch of LSD HBr using the following self-validating protocols.

Protocol A: Dynamic Vapor Sorption (DVS) Profiling

Objective: Determine the Critical Relative Humidity (CRH) where the salt transitions from surface adsorption to deliquescence.

- Sample Prep: Load 5–10 mg of LSD HBr into a quartz sample pan.
- Equilibration: Dry at 0% RH (25°C) for 60 minutes to establish dry mass ().
- Ramp: Increase RH in 10% increments from 0% to 90%.
- Criterion: Equilibrium defined as mass change (

) < 0.002% per minute.

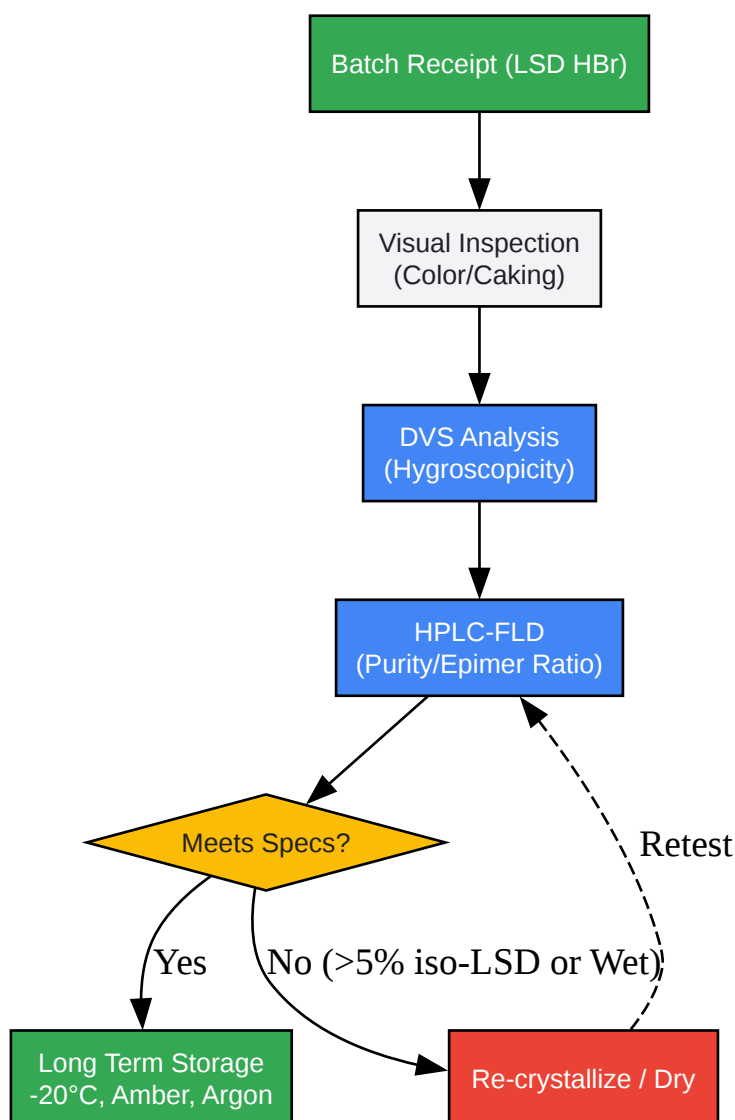
- Analysis: Plot Isotherm.
 - Safe Zone: Mass increase < 2% (w/w).
 - Danger Zone: Sharp inflection point (deliquescence).
- Outcome: If mass gain > 5% at 60% RH, the material requires desiccant-lined secondary packaging.

Protocol B: Stability-Indicating HPLC Method

Objective: Quantify the ratio of LSD to iso-LSD.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus), 150mm x 4.6mm, 3.5µm.
- Mobile Phase A: 10 mM Ammonium Acetate (pH 5.5).
- Mobile Phase B: Acetonitrile.
- Gradient: 10% B to 60% B over 20 minutes.
- Detection: Fluorescence (Ex: 310 nm, Em: 410 nm) – Crucial for sensitivity over UV.
- Acceptance Criteria: iso-LSD peak area < 5.0% of total integrated area.

Stability Testing Workflow



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Figure 2: Incoming Quality Control (IQC) workflow for determining storage suitability.

Storage Specifications

Based on the physicochemical profile and supplier stability data (MedKoo, 2023), the following storage hierarchy is mandated for LSD HBr.

Quantitative Storage Matrix

Parameter	Short-Term (< 2 Weeks)	Long-Term (> 1 Month)	Critical Limit
Temperature	2°C to 8°C	-20°C (± 5°C)	> 25°C accelerates epimerization
Atmosphere	Ambient (Dark)	Inert Gas (Argon/Nitrogen)	Oxygen promotes indole oxidation
Humidity	< 40% RH	Desiccated (< 10% RH)	> 60% RH triggers deliquescence
Container	Amber Glass Vial	Amber Glass + Parafilm + Foil	Transparent plastic is prohibited

Packaging Protocol

- Primary Container: Amber borosilicate glass vial with a PTFE-lined screw cap.
 - Reasoning: PTFE prevents leaching; amber glass blocks UV (< 400nm).
- Headspace Purge: Flush vial with Argon gas for 10 seconds before sealing.
 - Reasoning: Argon is heavier than air and provides a superior blanket compared to Nitrogen.
- Secondary Containment: Place the primary vial inside a high-density polyethylene (HDPE) bottle containing a silica gel sachet or molecular sieve packet.
- Thawing: When removing from -20°C, allow the sealed container to equilibrate to room temperature for 30 minutes before opening.
 - Causality: Opening a cold vial introduces condensation immediately onto the hygroscopic salt, ruining the sample.

References

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